

An In-depth Technical Guide on Agl 2043 (C₁₅H₁₂N₄S)

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Compound of Interest

Compound Name: Agl 2043

Cat. No.: B1665071

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This technical guide provides a summary of the available chemical and structural information for the molecule designated as **Agl 2043**, with the chemical formula C₁₅H₁₂N₄S. The information presented is based on publicly accessible chemical databases. It is important to note that, at present, there is a lack of published scientific literature regarding the biological activity, mechanism of action, and experimental protocols for this specific compound.

Molecular Identity and Chemical Properties

Agl 2043 is chemically identified as 1,2-dimethyl-6-thiophen-2-ylimidazo[4,5-g]quinoxaline[1]. It is a heterocyclic compound containing imidazole, quinoxaline, and thiophene ring systems. A summary of its key chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C15H12N4S	[1][2][3][4][5]
IUPAC Name	1,2-dimethyl-6-thiophen-2-ylimidazo[4,5-g]quinoxaline	[1]
Molecular Weight	280.35 g/mol	[3][4]
Exact Mass	280.0783 Da	[5]
CAS Number	226717-28-8	[1][2][3]
InChIKey	ZGDACLBJJXLKJY-UHFFFAOYSA-N	[1][4]
SMILES	<chem>Cc1nc2cc3c(cc2n1C)ncc(-c4cccs4)n3</chem>	[4]

Molecular Structure

The two-dimensional chemical structure of **AgI 2043** is depicted below. The structure consists of a central imidazo[4,5-g]quinoxaline core with methyl substitutions on the imidazole ring and a thiophene group attached to the quinoxaline ring.

Caption: 2D chemical structure of **AgI 2043** (C15H12N4S).

Biological Activity and Experimental Data

A comprehensive search of scientific literature and chemical databases did not yield any specific information regarding the biological activity, mechanism of action, or therapeutic potential of **AgI 2043**. The search results for "**AgI 2043**" primarily provide chemical identifiers and properties. Other results referring to "AgL" or "Alagebrium" are distinct molecules and not relevant to C15H12N4S[6][7].

Consequently, this guide cannot provide the following as requested:

- Signaling Pathways: No information was found on the biological pathways modulated by **AgI 2043**.

- Experimental Workflows: There are no published experimental protocols detailing the synthesis, purification, or biological evaluation of **AgI 2043**.
- Quantitative Data: No quantitative data from biological assays or clinical trials are available.

This document will be updated if and when new research on **AgI 2043** becomes publicly available. Researchers and drug development professionals interested in this molecule may need to conduct initial exploratory studies to determine its biological properties.

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References

- 1. AgI 2043 | C₁₅H₁₂N₄S | CID 9817165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. AGL-2043 [drugfuture.com]
- 3. 1,2-DIMETHYL-6-(2-THIENYL)-IMIDAZOLO[5,4-G]QUINOXALINE [amp.chemicalbook.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. medkoo.com [medkoo.com]
- 6. researchgate.net [researchgate.net]
- 7. nbinno.com [nbinno.com]
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